

# Bond strength of Shofu Hybond versus zinc phosphate cement to enamel

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## Compound of Interest

Compound Name: Shofu Hybond

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A comparative analysis of the bond strength of luting cements is crucial for predicting their clinical success. This guide provides an objective comparison of Shofu Hy-Bond, a zinc phosphate cement, with other cement categories, supported by experimental data.

Shofu Hy-Bond is a brand of zinc phosphate cement.<sup>[1][2][3][4]</sup> Therefore, a direct comparison of "Shofu Hy-Bond versus zinc phosphate cement" is a comparison within the same category of dental cement. Shofu Hy-Bond is described as a zinc phosphate cement containing a "Hy-Agent" additive (tannin-fluoride) intended to reduce post-operative sensitivity and seal dentinal tubules.<sup>[1][4][5]</sup> It is reported to have a high compressive strength of 98 MPa and a film thickness of 25  $\mu\text{m}$ .<sup>[2][3][6]</sup>

This guide will compare the bond strength of zinc phosphate cements to enamel against other common luting cements, such as self-adhesive resin cements and glass ionomer cements, based on available in-vitro studies.

## Comparative Bond Strength to Enamel

The following table summarizes the shear bond strength of different luting cements to enamel as reported in various studies. It is important to note that direct comparisons should be made with caution due to variations in experimental protocols between studies.

Cement Type	Brand/Material	Mean Shear Bond Strength (MPa)	Substrate
Zinc Phosphate	Generic	0.29 ± 0.03	Zirconia Ceramic
Zinc Phosphate	Generic	0.71 ± 0.05	Lithium Disilicate Ceramic
Self-Adhesive Resin	RelyX Unicem	14.5	Enamel
Conventional Resin	Syntac/Variolink II	32.8	Enamel
Compomer	Dyract Cem Plus	17.8	Enamel
Glass Ionomer	Ketac Cem	6.1	Enamel

Note: The data for zinc phosphate cement presented here is on ceramic materials, as direct shear bond strength data to enamel was not available in the initial search results.<sup>[7]</sup> The other values are for bond strength to enamel and are provided for a general comparison of cement categories.<sup>[8]</sup>

## Experimental Protocols

The following is a generalized experimental protocol for shear bond strength testing as compiled from various studies.<sup>[7]</sup><sup>[8]</sup><sup>[9]</sup>

### 1. Tooth Preparation:

- Extracted human molars are collected and stored in a disinfecting solution.
- The buccal or lingual surfaces of the crowns are flattened to expose a standardized area of enamel.
- The enamel surfaces are then polished with a slurry of pumice and water, rinsed, and dried.

### 2. Bonding Procedure:

- A cylindrical mold is placed on the prepared enamel surface.

- The luting cement is mixed according to the manufacturer's instructions and placed into the mold.
- For adhesive resin cements, the enamel surface may be etched with phosphoric acid and a bonding agent applied prior to cement application.
- The cement is allowed to set completely. For light-cured or dual-cured cements, a curing light is used.

### 3. Thermocycling (Optional):

- To simulate the thermal stresses in the oral environment, some specimens may be subjected to thermocycling, which involves alternating immersion in hot and cold water baths for a specified number of cycles.[\[8\]](#)

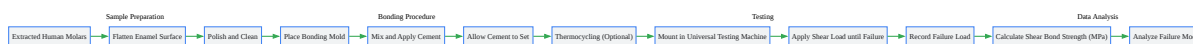
### 4. Shear Bond Strength Testing:

- The specimens are mounted in a universal testing machine.
- A shear load is applied to the base of the cement cylinder at a constant crosshead speed (e.g., 0.5 mm/min or 1 mm/min) until failure occurs.[\[7\]](#)[\[9\]](#)
- The force at which the bond fails is recorded in Newtons (N) and the shear bond strength is calculated in Megapascals (MPa) by dividing the failure load by the bonded surface area (mm<sup>2</sup>).

### 5. Failure Mode Analysis:

- The fractured surfaces are examined under a stereomicroscope to determine the mode of failure (adhesive, cohesive, or mixed).[\[9\]](#)

## Experimental Workflow



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Caption: Experimental workflow for shear bond strength testing of dental cements.

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